

Comprehensive Safety and Handling Guide for Bifenox-d3

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Compound of Interest

Compound Name: *Bifenox-d3*

Cat. No.: *B15614930*

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This guide provides essential safety and logistical information for the handling and disposal of **Bifenox-d3** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Product Information and Physical Properties

Bifenox-d3 is the deuterated form of Bifenox, a herbicide.[1][2] It functions by inhibiting the protoporphyrinogen oxidase enzyme, which is crucial for chlorophyll synthesis.[3]

Property	Value	Source
Chemical Formula	C ₁₄ H ₆ D ₃ Cl ₂ NO ₅	[4]
Molecular Weight	345.15 g/mol	[1]
Appearance	Yellow Solid	[3][5]
Melting Point	84 - 89 °C (183.2 - 192.2 °F)	[5]
Solubility	Slightly soluble in DMSO and Ethyl Acetate. Water solubility is 0.398 mg/L at 25°C.	[1][6]
Storage Temperature	Store at -20°C in a cool, dry place.	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Bifenox-d3 is considered hazardous. It is very toxic to aquatic life with long-lasting effects.[7]
[8] It may be harmful if swallowed, absorbed through the skin, or inhaled, and may cause eye and skin irritation.[4][5][8]

Required Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and absorption.[9]
Body Protection	Laboratory coat or chemical safety suit.[10]	To protect skin from accidental splashes or spills.
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be necessary for splash-prone procedures.[5][10]	To protect eyes from dust particles and splashes.
Respiratory Protection	NIOSH (US) or EN 149 (EU) approved respirator with an organic vapor cartridge, especially when handling the powder outside of a fume hood.	To prevent inhalation of harmful dust.[5]

Step-by-Step Handling Protocol

3.1. Preparation and Engineering Controls:

- Ensure an eyewash station and safety shower are readily accessible.
- All handling of **Bifenox-d3** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- The work area should be clean and free of clutter.

3.2. Weighing and Solution Preparation:

- Don all required PPE as listed in the table above.
- Place a weigh boat on a calibrated analytical balance inside the chemical fume hood.

- Carefully transfer the required amount of **Bifenox-d3** powder to the weigh boat using a clean spatula.
- To prepare a solution, add the weighed powder to the desired solvent in a suitable container.
- Cap the container securely and mix until the solid is fully dissolved.

3.3. Post-Handling:

- Thoroughly clean the work area and any equipment used.
- Wash hands thoroughly with soap and water after removing gloves.

Accidental Release and First Aid Measures

4.1. Accidental Release:

- **Small Spills:** Carefully sweep up the spilled solid material, avoiding dust generation. Place the collected material in a labeled, sealed container for waste disposal.
- **Large Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and then collect the material as described for small spills.

4.2. First Aid:

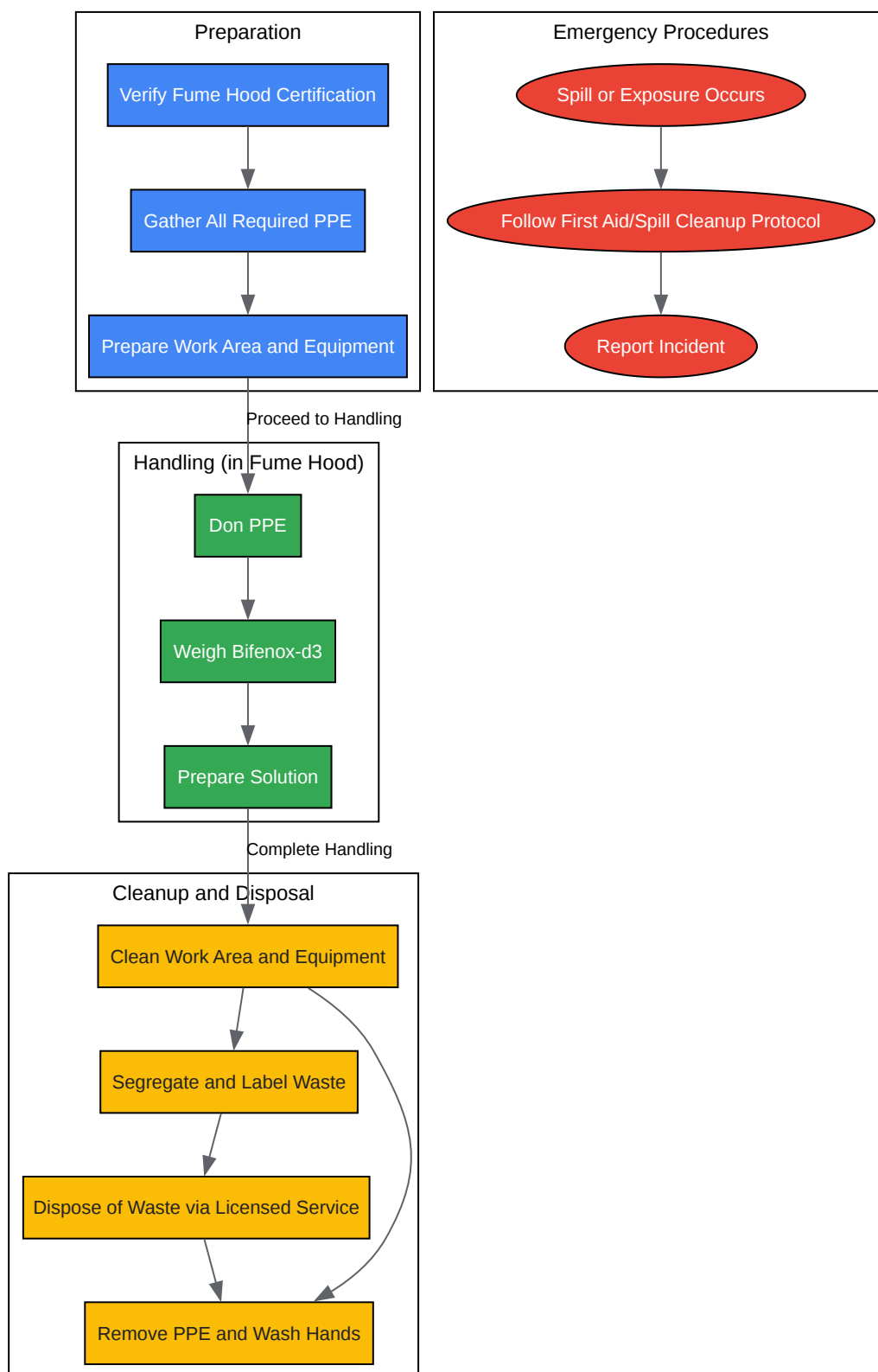
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[5]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.[5]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[5]

Disposal Plan

All waste containing **Bifenox-d3** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated PPE (gloves, weigh boats, etc.), in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **Bifenox-d3** in a labeled, sealed, and appropriate hazardous waste container.
- Disposal: Contact a licensed professional waste disposal service to dispose of this material. [4] Disposal must be in accordance with all applicable federal, state, and local regulations.[7]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Bifenox-d3**.

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